

Ethyl 4-bromobenzoate-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: Ethyl 4-bromobenzoate-d4

Cat. No.: B12379105

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In-Depth Technical Guide to Ethyl 4-bromobenzoate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Ethyl 4-bromobenzoate-d4**, a deuterated analog of Ethyl 4-bromobenzoate. It is primarily utilized as an internal standard in quantitative analytical methodologies, particularly in mass spectrometry-based applications for pharmacokinetics and metabolic profiling.

Core Compound Data

Property	Value	Reference
CAS Number	1346600-62-3	
Molecular Formula	C ₉ H ₅ D ₄ BrO ₂	
Molecular Weight	233.10 g/mol	
Appearance	Colorless to light yellow liquid	
Solubility	Soluble in DMSO and Methanol	

Physicochemical Properties of Ethyl 4-bromobenzoate (Non-deuterated)

As a reference, the properties of the non-deuterated Ethyl 4-bromobenzoate (CAS: 5798-75-4, MW: 229.07 g/mol) are provided below.

Property	Value
Density	1.403 g/mL at 25 °C
Boiling Point	131 °C at 14 mmHg
Melting Point	18 °C
Flash Point	>113 °C
Refractive Index	n _{20/D} 1.544

Applications in Research and Development

Ethyl 4-bromobenzoate-d4 is a valuable tool in bioanalytical assays due to its chemical similarity to the endogenous or target analyte, while its mass difference allows for clear differentiation in mass spectrometry.

Primary Applications:

- **Internal Standard:** It is widely used as an internal standard for the quantification of ethyl 4-bromobenzoate or structurally related compounds in complex biological matrices using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it co-elutes with the analyte, thus compensating for variations in sample preparation, injection volume, and ionization efficiency.
- **Tracer Studies:** Deuterium-labeled compounds can be used as tracers in metabolic studies to investigate the pharmacokinetic and metabolic profiles of drugs and other xenobiotics.^[1]

Experimental Protocols

While specific protocols for the synthesis of **Ethyl 4-bromobenzoate-d4** are proprietary to commercial suppliers, a general understanding can be derived from the synthesis of its non-deuterated counterpart.

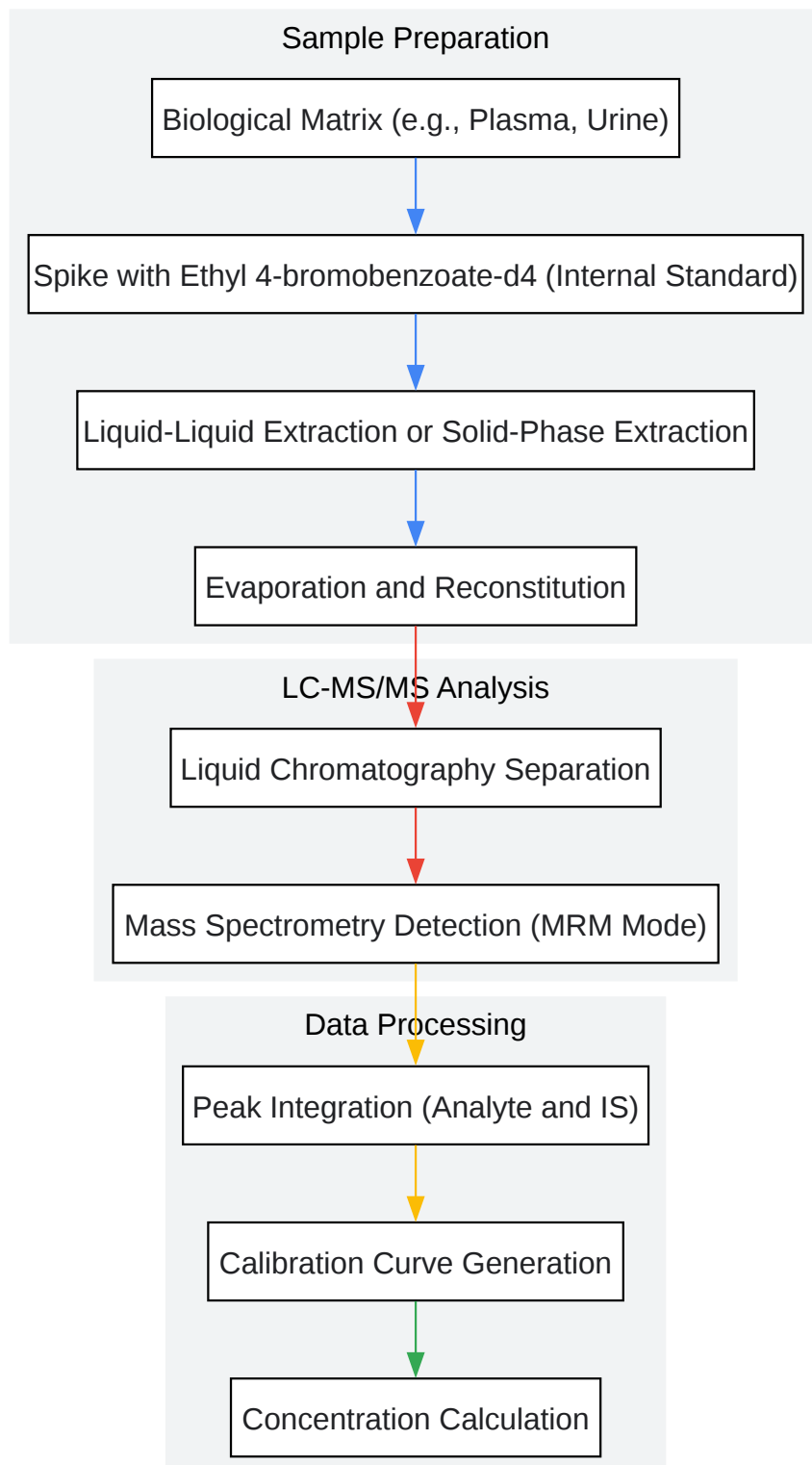
General Synthesis of Ethyl 4-bromobenzoate (Non-deuterated):

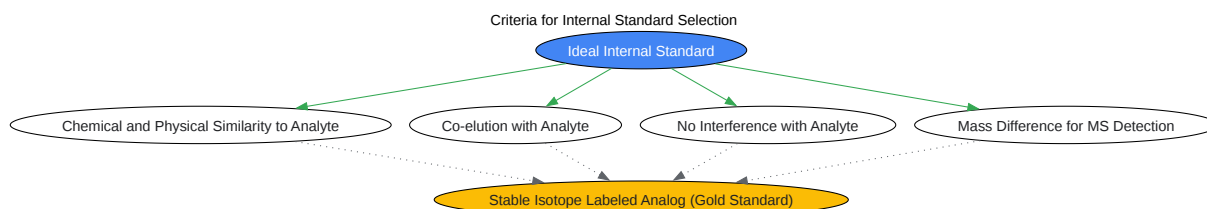
One common method for the synthesis of ethyl 4-bromobenzoate is the Fischer esterification of 4-bromobenzoic acid with ethanol in the presence of a strong acid catalyst. Another approach involves the reaction of 4-bromobenzaldehyde with ethanol.^[2]

Workflow for Quantitative Analysis using **Ethyl 4-bromobenzoate-d4** as an Internal Standard:

The following diagram illustrates a typical workflow for a quantitative LC-MS/MS analysis using **Ethyl 4-bromobenzoate-d4**.

LC-MS/MS Quantitative Analysis Workflow





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Ethyl 4-bromobenzoate synthesis - chemicalbook [chemicalbook.com]
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